Navigating the ADAM17 Antibody Landscape: A Comparative Guide to Specificity and Performance

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Compound of Interest		
Compound Name:	AMS-17	
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For researchers, scientists, and drug development professionals, selecting a highly specific and reliable antibody is paramount for accurate and reproducible results. This guide provides a comparative analysis of commercially available and research-grade antibodies targeting ADAM17 (A Disintegrin and Metalloproteinase 17), also known as TACE (Tumor Necrosis Factor-α Converting Enzyme). We delve into their cross-reactivity, performance in various applications, and provide standardized experimental protocols to aid in your research endeavors.

ADAM17 is a critical sheddase involved in the processing of numerous cell surface proteins, playing a pivotal role in signaling pathways that govern inflammation, cell proliferation, and migration. Its close structural homology to other ADAM family members, particularly ADAM10, presents a significant challenge in the development and selection of specific antibodies. This guide aims to provide clarity by summarizing available data on antibody performance and cross-reactivity.

Performance Comparison of ADAM17 Antibodies

The following tables summarize the specifications and available cross-reactivity data for a selection of commercially available and research-grade ADAM17 antibodies. It is important to note that direct head-to-head comparative studies with quantitative cross-reactivity data for a wide range of commercial antibodies are limited. Much of the available information is derived

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from individual product datasheets and research articles focusing on newly developed antibodies.

Table 1: Comparison of Commercially Available ADAM17 Antibodies

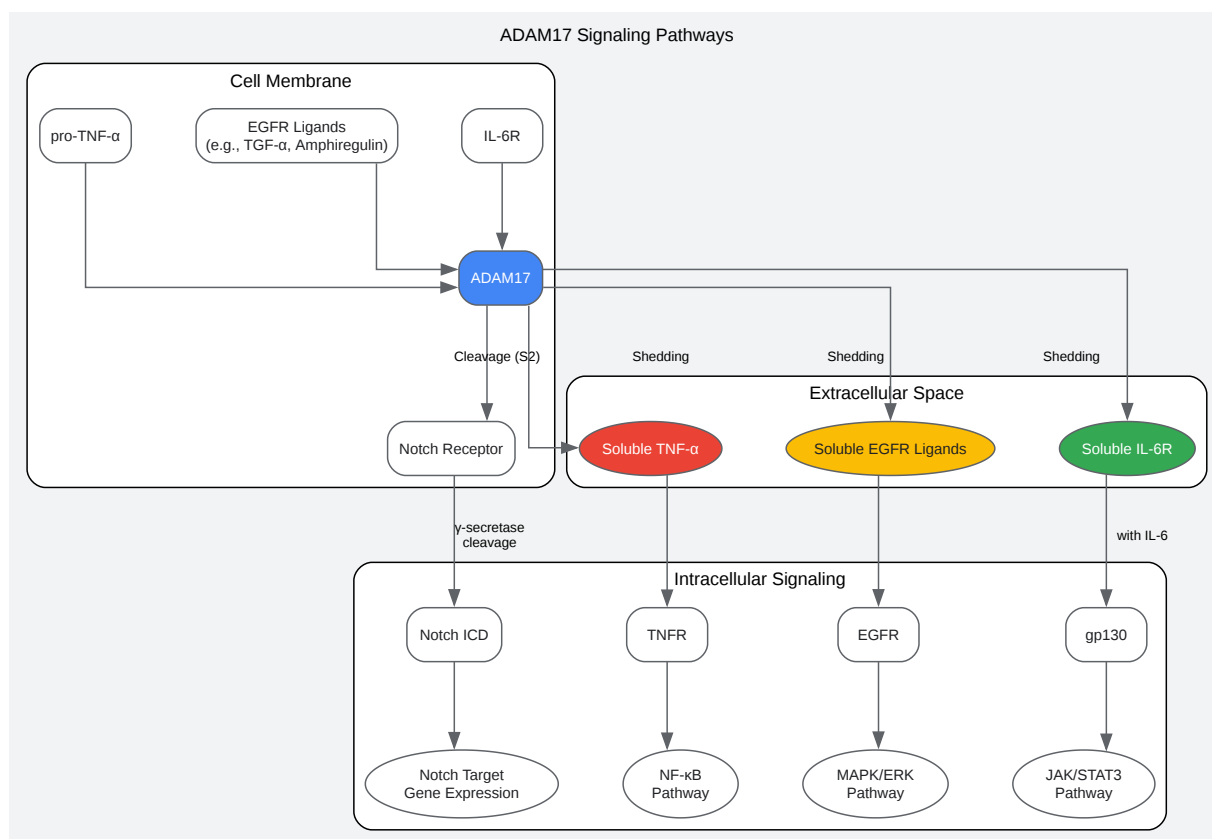| Antibody (Supplier)	Catalog Number	Type	Host	Tested Applications	Species Reactivity (Tested)	Known Cross-Reactivity Data
Abcam	ab39162	Polyclonal	Rabbit	WB, IHC-P, IP, ICC/IF	Human, Rat, Pig	Stated to not react with other ADAMs, but quantitative data is not provided.
Abcam	ab57484	Monoclonal (1F6)	Mouse	Flow Cytometry, IF, IHC	Human, Mouse	No specific cross-reactivity data provided.
Thermo Fisher Scientific	PA5-27395	Polyclonal	Rabbit	WB, IHC (P)	Human, Mouse, Rat	Specificity demonstrated by knockout validation.
Thermo Fisher Scientific	MA5-32572	Recombinant Monoclonal (JM10-35)	Rabbit	WB, IHC (P), IHC (F), ICC/IF, Flow Cytometry, IP	Human, Mouse, Rat	No specific cross-reactivity data provided.
Proteintech	24620-1-AP	Polyclonal	Rabbit	WB, IHC	Human	No specific cross-reactivity data provided.

Proteintech	68725-1-Ig	Monoclonal	Mouse	WB, ELISA	Human, Mouse	No specific cross-reactivity data provided.
R&D Systems	AF9301	Polyclonal	Goat	WB, IHC	Human	No specific cross-reactivity data provided.
R&D Systems	MAB9301	Monoclonal (111633)	Mouse	Flow Cytometry, WB, ELISA	Human	Less than 5% cross-reactivity with recombinant human ADAM8, 9, 15 and recombinant mouse ADAM10 observed in direct ELISAs.
Merck Millipore	AB19027	Polyclonal	Rabbit	WB, ICC	Human, Mouse	No specific cross-reactivity data provided.

Table 2: Performance of Select Research-Grade Monoclonal ADAM17 Antibodies

Antibody	Description	Species Reactivity (Tested)	Known Cross-Reactivity Data	Reference
MEDI3622	Inhibitory antibody	Human, Mouse	Not specified against other ADAMs in the provided text.	
D8P1C1	Inhibitory antibody that preferentially recognizes ADAM17 on cancer cells.	Human, Mouse	Did not bind to ADAM10 or ADAM19 in ELISA-based screening.	
D5P2A11	Inhibitory antibody.	Human, Mouse	Did not bind to ADAM10 or ADAM19 in ELISA-based screening.	

ADAM17 Signaling Pathways

ADAM17 is a key regulator of multiple signaling pathways through the shedding of various transmembrane proteins. Understanding these pathways is crucial for interpreting experimental results.

ADAM17 Signaling Pathways

Cell Membrane

- pro-TNF-α
- EGFR Ligands (e.g., TGF-α, Amphiregulin)
- IL-6R
- ADAM17
- Notch Receptor

Cleavage (S2) · Shedding · Shedding · Shedding

Extracellular Space

- Soluble TNF-α
- Soluble EGFR Ligands
- Soluble IL-6R

γ-secretase cleavage · with IL-6

Intracellular Signaling

- Notch ICD → Notch Target Gene Expression
- TNFR → NF-κB Pathway
- EGFR → MAPK/ERK Pathway
- gp130 → JAK/STAT3 Pathway

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Caption: ADAM17-mediated shedding of transmembrane proteins and subsequent activation of downstream signaling pathways.

Experimental Workflow for Assessing Antibody Cross-Reactivity

A critical step in validating an ADAM17 antibody is to assess its cross-reactivity against other closely related ADAM family members, such as ADAM10. The following diagram outlines a general workflow for this purpose.

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